

Early Phase Clinical Trial Data for DPC423 (Razaxaban): A Technical Overview

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Compound of Interest

Compound Name: DPC423

Cat. No.: B1670917

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This technical guide provides a comprehensive overview of the available early-phase clinical trial data for **DPC423**, later known as razaxaban, a direct Factor Xa (FXa) inhibitor. The development of this compound was discontinued, and as a result, publicly available data is limited. This document synthesizes the accessible information from preclinical studies and early clinical trials to serve as a resource for researchers in the field of anticoagulant drug development.

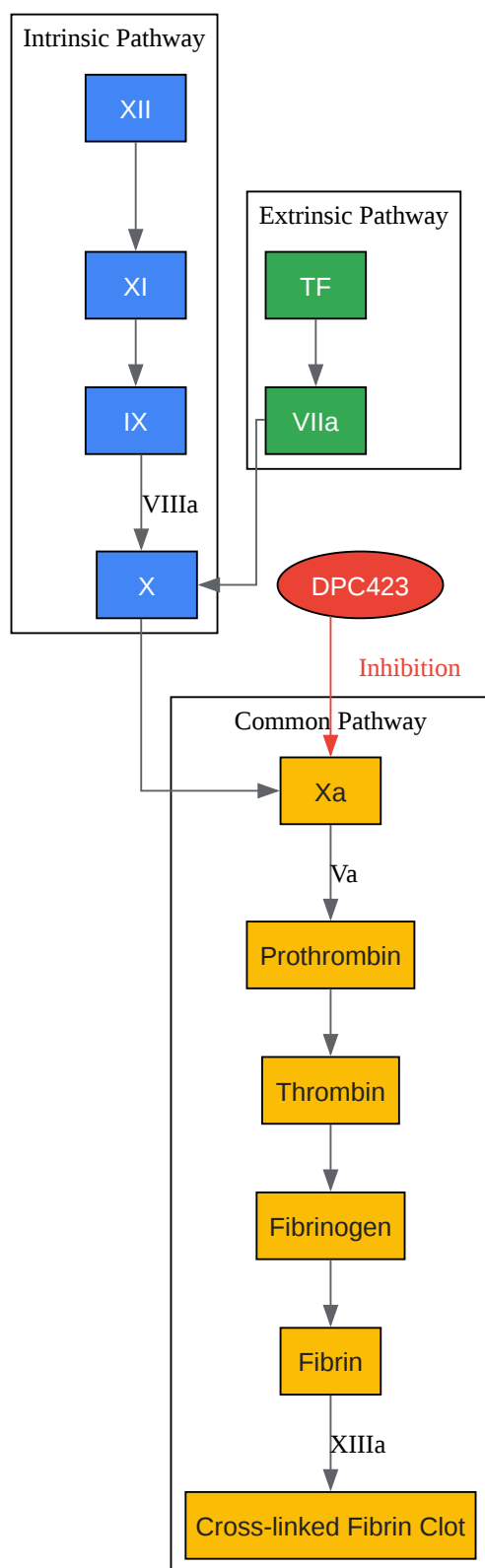
Introduction

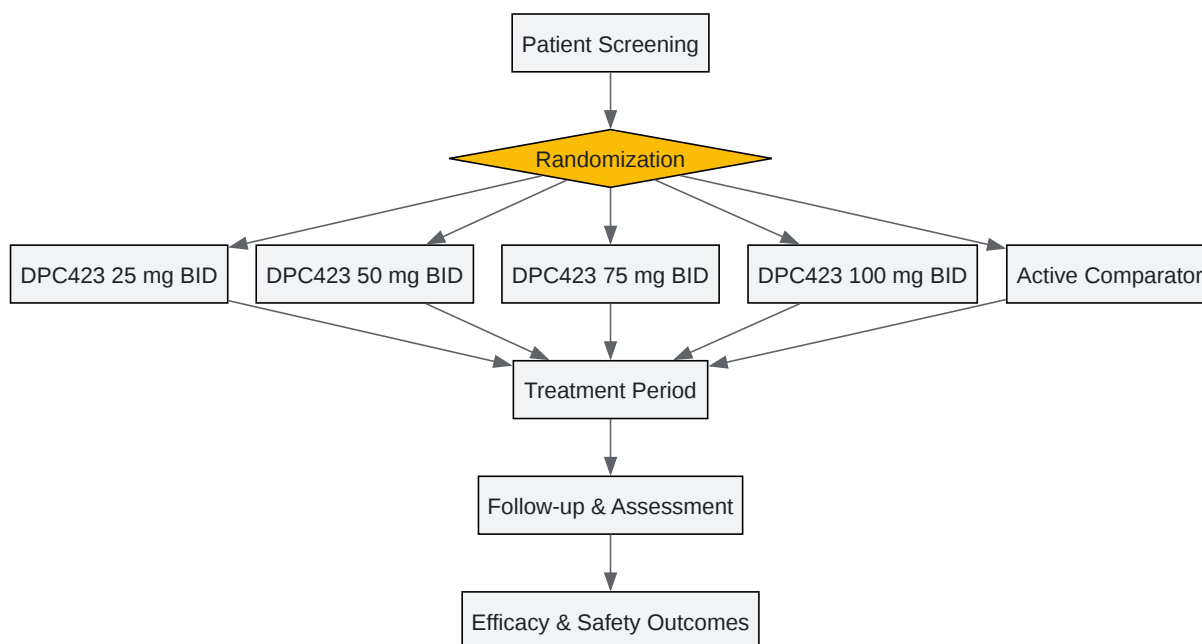
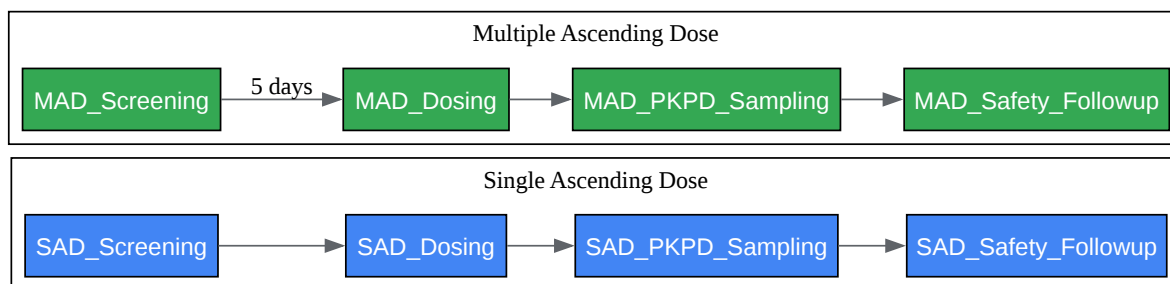
DPC423, or razaxaban, is a potent and selective inhibitor of Factor Xa, a critical enzyme in the coagulation cascade. By directly targeting FXa, **DPC423** was developed as an oral anticoagulant for the prevention and treatment of thromboembolic disorders. Early preclinical data demonstrated promising antithrombotic efficacy. The compound progressed into early-stage clinical trials before its development was halted.

Mechanism of Action: Inhibition of Factor Xa

DPC423 acts as a direct inhibitor of Factor Xa, a serine protease that plays a pivotal role at the convergence of the intrinsic and extrinsic pathways of the coagulation cascade. FXa is responsible for the conversion of prothrombin (Factor II) to thrombin (Factor IIa). Thrombin then catalyzes the conversion of fibrinogen to fibrin, which forms the structural basis of a blood clot.

By inhibiting FXa, **DPC423** effectively reduces thrombin generation and subsequent fibrin formation.





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